

# Safeguarding Your Research: Personal Protective Equipment for Handling (-)-12-Hydroxyjasmonic Acid

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	(-)-12-Hydroxyjasmonic acid	
Cat. No.:	B15285683	Get Quote

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential safety and logistical information for handling (-)-12-Hydroxyjasmonic acid, a plant-derived signaling molecule used in various research applications. While a specific Safety Data Sheet (SDS) for (-)-12-Hydroxyjasmonic acid is not readily available, this document synthesizes safety protocols from related jasmonate compounds and general laboratory best practices to ensure safe handling and disposal.

#### **Hazard Identification and Risk Assessment**

(-)-12-Hydroxyjasmonic acid is a derivative of jasmonic acid, a class of plant hormones.[1][2] It is intended for research use only and is not for human or consumer application.[3][4] Based on the safety data for similar compounds, such as (±)-Jasmonic Acid-Isoleucine, (-)-12-Hydroxyjasmonic acid is not classified as a hazardous substance according to the Globally Harmonized System (GHS).[5] However, as with any chemical, it is crucial to follow standard precautionary measures for handling laboratory reagents.

#### **Key Considerations:**

• Primary Route of Exposure: Inhalation, skin contact, and eye contact are the most likely routes of exposure in a laboratory setting.



 Health Effects: While specific toxicity data for (-)-12-Hydroxyjasmonic acid is limited, prolonged or repeated exposure may cause irritation to the skin, eyes, and respiratory tract.

# Personal Protective Equipment (PPE) Recommendations

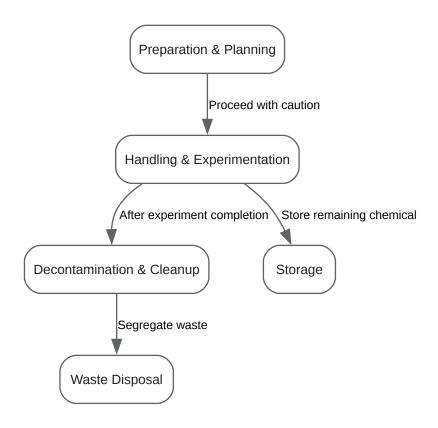
The following PPE is recommended to minimize exposure and ensure personal safety when handling (-)-12-Hydroxyjasmonic acid.

PPE Category	Recommendation	Specifications
Eye Protection	Safety glasses with side shields or goggles	Must comply with European standard EN 166 or equivalent.
Hand Protection	Impermeable and chemical- resistant gloves	Nitrile or neoprene gloves are generally suitable for handling organic acids. Due to the absence of specific testing, it is advisable to consult the glove manufacturer's resistance guide.
Skin and Body Protection	Laboratory coat	A standard lab coat should be worn to protect street clothing and prevent skin contact.
Respiratory Protection	Not generally required under normal use	If handling large quantities or creating aerosols, a NIOSH-approved respirator may be necessary. Work in a well-ventilated area or under a chemical fume hood.

# **Operational Plan for Safe Handling**

A systematic approach is crucial for minimizing risks associated with chemical handling. The following workflow outlines the key steps for the safe use of **(-)-12-Hydroxyjasmonic acid** in a laboratory setting.





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### References

- 1. mdpi.com [mdpi.com]
- 2. Jasmonic acid biosynthesis by fungi: derivatives, first evidence on biochemical pathways and culture conditions for production [PeerJ] [peerj.com]
- 3. glpbio.com [glpbio.com]
- 4. calpaclab.com [calpaclab.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
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